

Personal protective equipment for handling Bis(2-chloroethoxy)methane

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Compound of Interest

Compound Name: Bis(2-chloroethoxy)methane

Cat. No.: B104836

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Essential Safety and Handling Guide for Bis(2-chloroethoxy)methane

Topic: Personal Protective Equipment for Handling **Bis(2-chloroethoxy)methane**

Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

Hazard Identification and Immediate Precautions

Bis(2-chloroethoxy)methane is a hazardous chemical that requires strict safety protocols.^[1] It is classified as toxic if swallowed and may cause significant health damage upon skin contact or inhalation.^{[1][2]} The substance is also considered a combustible liquid and can produce poisonous gases, including hydrogen chloride and phosgene, in a fire.^{[1][3]}

Core Hazards:

- Acute Toxicity (Oral): Toxic if swallowed.^{[1][2]} Animal studies suggest ingestion of less than 40 grams could be fatal.^[1]

- Skin and Eye Irritation: Causes severe irritation to the skin, eyes, and mucous membranes.
[4] Prolonged contact can lead to serious health damage.[1]
- Inhalation Hazard: Inhalation may be harmful.[1][4][5] Vapors can cause respiratory irritation.
[1]
- Carcinogenicity: Listed as a suspected carcinogen.[1]
- Environmental Hazard: Toxic to aquatic organisms.[1]

Immediate action in case of exposure is critical. For skin contact, immediately wash or shower to remove the chemical.[3] If inhaled, move to fresh air at once.[4] In case of eye contact, rinse with plenty of water. If swallowed, seek immediate medical attention.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to prevent all personal contact with **Bis(2-chloroethoxy)methane**.[1] The selection of PPE depends on the specifics of the handling procedure and the potential for exposure.

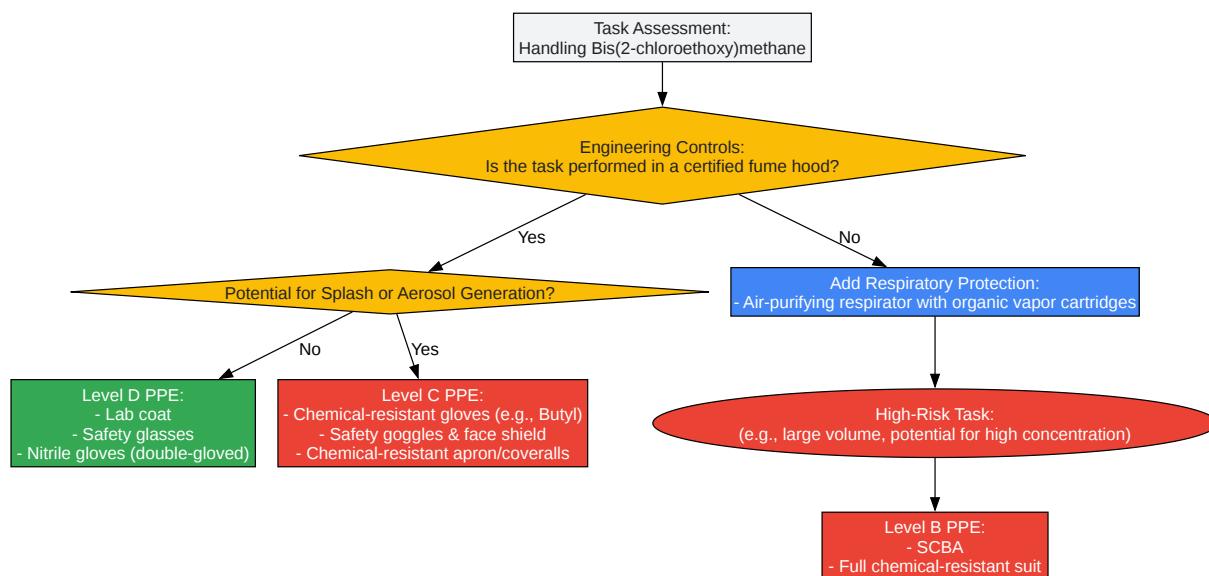
PPE Selection Summary

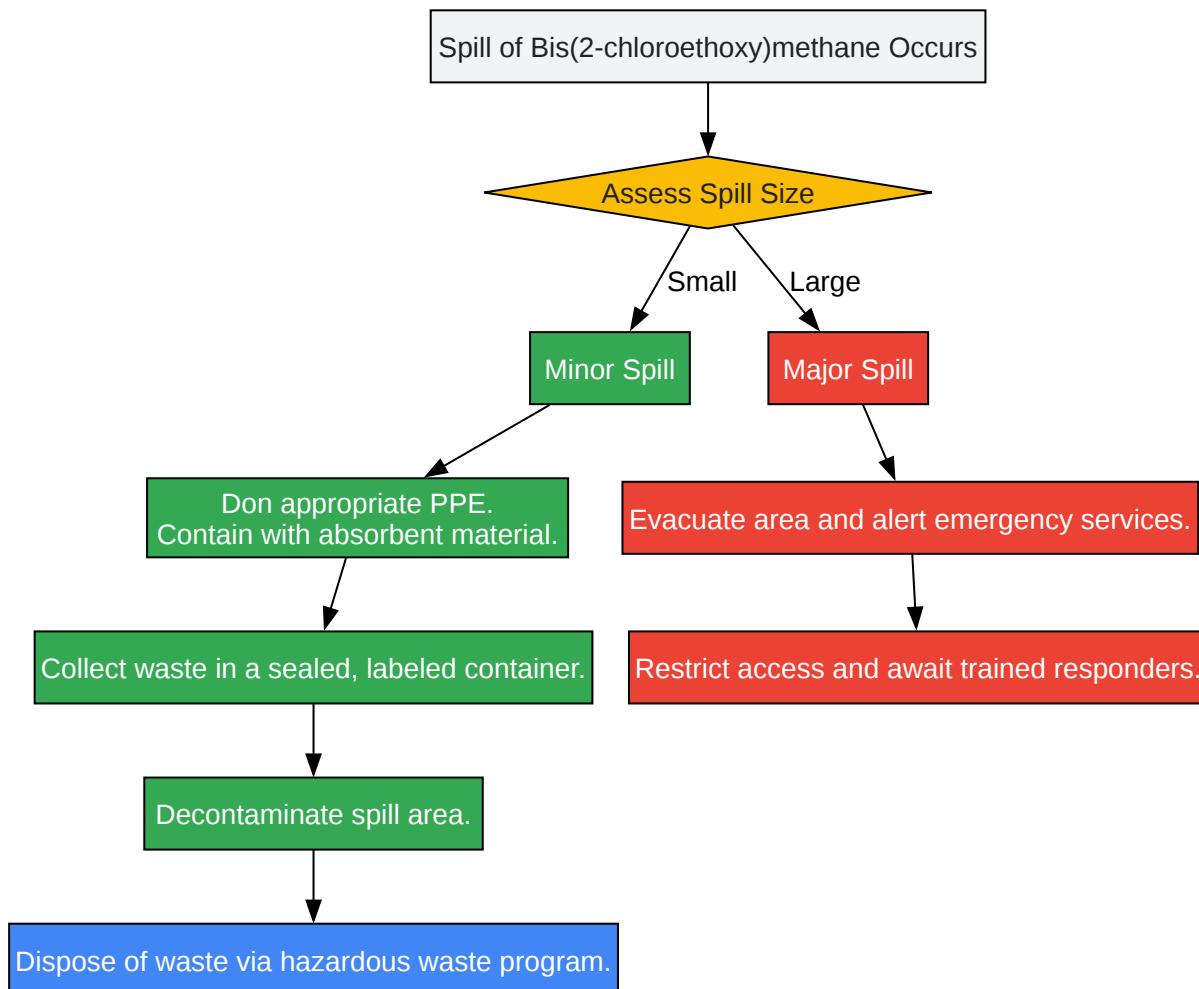
The following table summarizes the required PPE for handling **Bis(2-chloroethoxy)methane**.

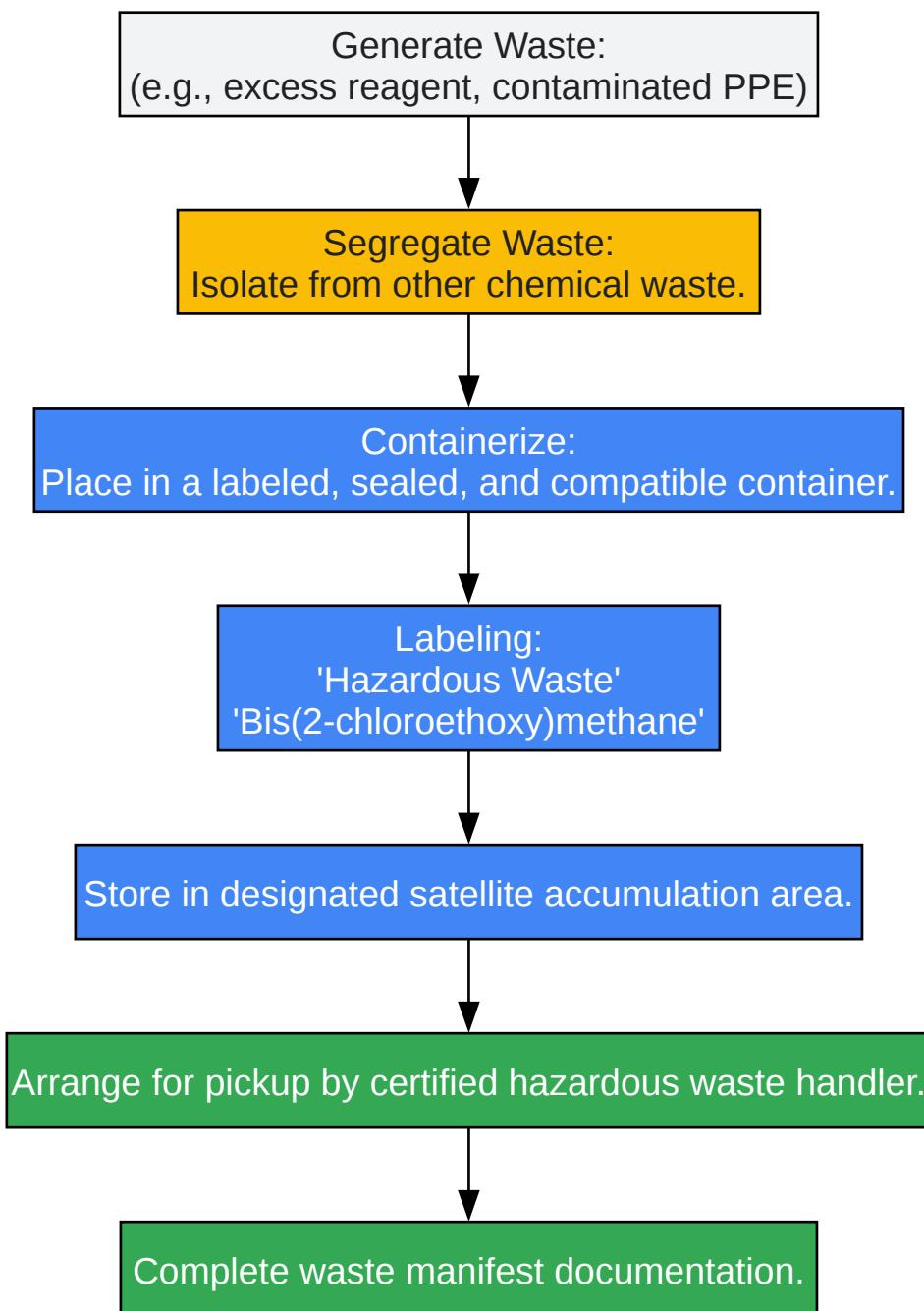
Protection Type	Required Equipment	Standard/Specification	Notes
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton)	EN 374	Nitrile gloves may be suitable for splash protection but not for prolonged contact. Always check manufacturer's compatibility data. [6]
Eye and Face Protection	Safety goggles and a face shield	EN 166	Must be worn together to protect against splashes.
Body Protection	Chemical-resistant apron or coveralls	Type 6 (splash protection) or higher	Work clothes should be laundered separately by informed individuals. [1] [3]
Respiratory Protection	Air-purifying respirator with appropriate cartridges or a Self-Contained Breathing Apparatus (SCBA)	NIOSH approved	Required when working outside of a fume hood or when vapors/aerosols may be generated. [7]
Foot Protection	Chemical-resistant, steel-toed boots	EN 20345	To protect against spills and falling objects.

PPE Selection Workflow

The following diagram outlines the decision-making process for selecting appropriate PPE when handling **Bis(2-chloroethoxy)methane**.







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